

Unveiling A-39183A: A Technical Guide to a Bianthryl Antibiotic from Streptomyces

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Compound of Interest

Compound Name: A-39183A

Cat. No.: B020953

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the discovery, origin, and biological characteristics of **A-39183A**, a notable member of the A-39183 antibiotic complex. **A-39183A** is a rare 9,9'-bianthryl antibiotic, also classified as a dimeric tetrahydroanthracene, produced by the actinomycete *Streptomyces* sp. NRRL 12049. This document summarizes its discovery by Eli Lilly researchers, its antimicrobial properties, and its potential mechanism of action as a metallic ionophore. All quantitative data is presented in structured tables, and key experimental workflows are visualized using diagrams.

Discovery and Origin

A-39183A was discovered as a component of the A-39183 antibiotic complex by researchers at Eli Lilly and Company. The producing organism is a strain of *Streptomyces*, designated NRRL 12049. The discovery and production process are detailed in U.S. Patent 4,283,390, filed by Karl F. Koch and Richard E. Kastner.

Producing Organism: *Streptomyces* sp. NRRL 12049

Physicochemical Properties

A-39183A is a complex molecule with the following properties:

Property	Value
Chemical Formula	C ₃₄ H ₃₀ O ₁₀
CAS Number	79426-51-0
Formal Name	(1S,1'S,2S,2'S)-1,1'-diacetyl-2,2',3,3'-tetrahydro-2,2',5,5',10,10'-hexahydroxy-2,2'-dimethyl-[9,9'-bianthracene]-4,4'(1H,1'H)-dione
Molecular Class	9,9'-Bianthryl Antibiotic, Dimeric Tetrahydroanthracene

Biological Activity

A-39183A has demonstrated a broad spectrum of activity against various Gram-positive and Gram-negative anaerobic bacteria. It has also shown activity against penicillin-resistant strains of *Staphylococcus aureus*. Furthermore, cytotoxic activity against HeLa cells has been reported.

Antimicrobial Activity

The following table summarizes the reported Minimum Inhibitory Concentrations (MICs) for **A-39183A** against various microorganisms.

Microorganism	Strain	MIC (µg/mL)
<i>Staphylococcus aureus</i> (penicillin-resistant)	3055	32
<i>Enterococcus faecalis</i>	X66	32
Gram-positive and Gram-negative anaerobic bacteria	Various	16-128

Cytotoxic Activity

Cell Line	IC ₅₀ (µM)
HeLa	1.8

Experimental Protocols

The following sections detail the methodologies for the production and isolation of **A-39183A**, as described in the patent literature.

Fermentation of *Streptomyces* sp. NRRL 12049

The production of the A-39183 antibiotic complex is achieved through the aerobic fermentation of *Streptomyces* sp. NRRL 12049.

Workflow for Fermentation:



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Caption: Workflow for the fermentation of *Streptomyces* sp. NRRL 12049.

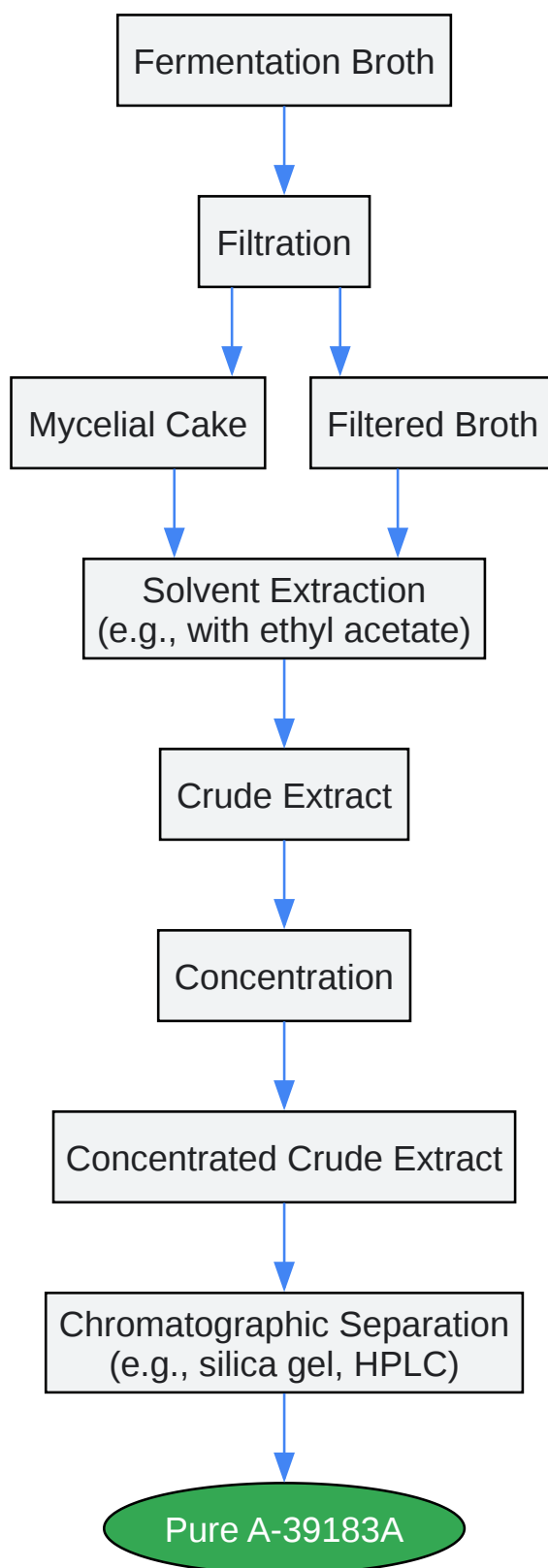
Detailed Methodology:

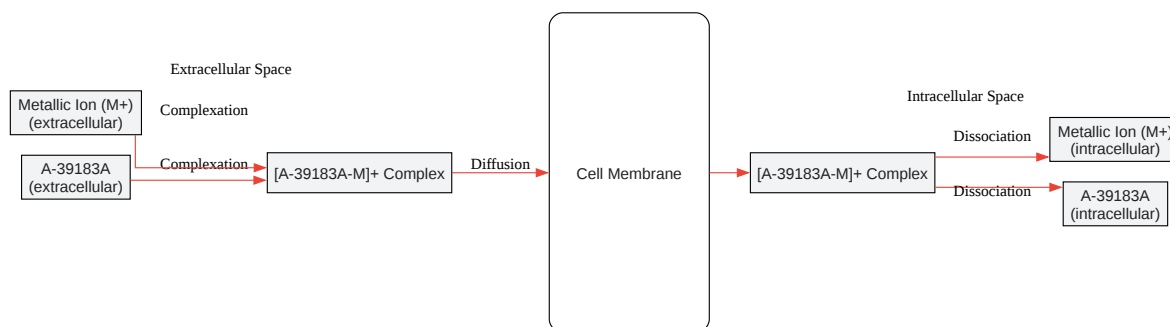
- **Inoculum Preparation:** A vegetative inoculum of *Streptomyces* sp. NRRL 12049 is prepared by inoculating a suitable nutrient medium with spores of the microorganism. The culture is incubated to allow for vegetative growth.
- **Production Fermentation:** A sterile production medium in a large-scale fermentor is inoculated with the vegetative culture. The fermentation is carried out under aerobic conditions with controlled temperature, pH, and agitation for a period sufficient to produce the antibiotic complex.

Isolation and Purification of A-39183A

The A-39183 antibiotic complex is isolated from the fermentation broth, and the individual components, including **A-39183A**, are then purified.

Workflow for Isolation and Purification:





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